

An In-depth Technical Guide to 2-Methylfluorene: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name:	2-Methylfluorene
CAS No.:	26914-17-0
Cat. No.:	B7776086

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylfluorene is a polycyclic aromatic hydrocarbon (PAH) characterized by a fluorene backbone with a methyl group substituted at the second position.[1] As a member of the fluorene family, it is of significant interest to researchers in organic synthesis, materials science, and toxicology. Fluorenes are known for their fluorescent properties and their utility as building blocks in the development of novel organic materials and pharmaceutical agents.[2] **2-Methylfluorene**, in particular, is a compound that is commonly found in environmental sources such as diesel exhaust and cigarette smoke, leading to research into its potential mutagenic and tumorigenic properties.[3][4] This guide provides a comprehensive overview of the physical and chemical properties of **2-Methylfluorene**, along with detailed experimental protocols for its synthesis and characterization, to support its application in research and development.

Physical Properties of 2-Methylfluorene

2-Methylfluorene is a solid at room temperature, with its physical state often described as a colorless, yellow, or white to pale yellow crystalline powder.[4][5] Like other fluorene derivatives, it is generally stable under normal laboratory conditions but should be stored in a cool, dry place to maintain its integrity.[6]

Summary of Physical Data



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Chemical Properties

Synthesis of 2-Methylfluorene

A common method for the synthesis of **2-Methylfluorene** involves the reduction of 2-fluorencarboxaldehyde.[5]

This protocol outlines the synthesis of **2-Methylfluorene** from 2-fluorencarboxaldehyde.

Materials:

- 2-Fluorencarboxaldehyde
- 10% Acetic acid in ethyl acetate
- 20% Palladium hydroxide on carbon
- Ethanol

- Water
- Hydrogen gas supply
- Reaction vessel suitable for hydrogenation
- Filtration apparatus
- Rotary evaporator
- Thin-Layer Chromatography (TLC) supplies (silica plates, 25% ethyl acetate in hexane as eluent)

Procedure:

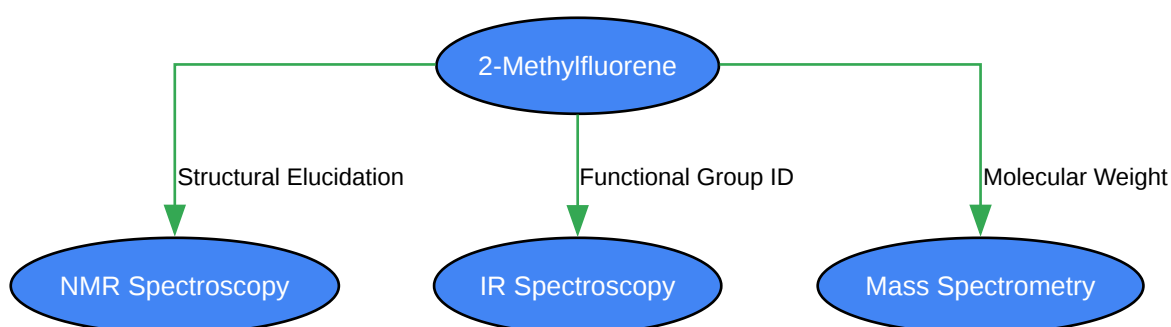
- A solution of 15 g (77.1 mmol) of 2-fluorencarboxaldehyde in 250 mL of a 10% solution of acetic acid in ethyl acetate is prepared in a suitable reaction vessel.[5]
- A catalytic amount of 20% palladium hydroxide on carbon is added to the solution.[5]
- The reaction mixture is hydrogenated at 80 psi of hydrogen for 24 hours at room temperature.[5]
- The progress of the reaction is monitored by TLC using a 25% ethyl acetate in hexane eluent.[5]
- Upon completion, the catalyst is removed by filtration.[5]
- The solvents are evaporated under reduced pressure using a rotary evaporator.[5]
- The resulting solid is recrystallized from a 5:1 ethanol:water mixture to yield 9.6 g (69.0%) of **2-Methylfluorene** as a colorless solid.[5]



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